

Process Engineering & Solubility Profiling: Cbz-Protected Chiral Piperidine Amino Acids

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Compound of Interest

Compound Name: *(2R,3R)-1-Cbz-2-methylpiperidine-3-carboxylic Acid*

CAS No.: 1932256-61-5

Cat. No.: B3040358

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Content Type: Technical Guide Audience: Process Chemists, Medicinal Chemists, and Drug Development Scientists Focus: Solubility data, purification strategies, and handling protocols for lipophilic piperidine scaffolds.

Executive Summary

Chiral piperidine amino acids (e.g., Pipecolic acid, Nipecotic acid) are critical pharmacophores in the synthesis of peptidomimetics, local anesthetics (e.g., Ropivacaine), and GABA uptake inhibitors. However, the introduction of the Carboxybenzyl (Cbz) protecting group creates a unique "solubility paradox." The lipophilic Cbz group fights against the hydrophilic carboxylic acid moiety, frequently resulting in compounds that exist as viscous oils or amorphous solids rather than defined crystals.

This guide provides specific solubility data and, more importantly, the process engineering strategies required to handle these materials. It moves beyond simple "mg/mL" lists to address the practical challenge of "oiling out" and the necessity of salt formation (DCHA) for purification.

Physicochemical Profiles & Solubility Data[1][2][3][4][5]

The following data aggregates solubility behaviors observed in synthetic process development. Note the distinct difference between the Free Acid (often an oil) and the Dicyclohexylamine (DCHA) Salt (crystalline solid).

Table 1: Solubility & Physical State Matrix

Compound	State (Free Acid)	Solubility (Free Acid)	Preferred Crystallization System	DCHA Salt MP
N-Cbz-L-Pipecolic Acid	Viscous Oil / Low-melt Solid	Soluble: DCM, EtOAc, MeOH Insoluble: Water, Hexane	Difficult to crystallize directly. Use DCHA salt formation.	111–115 °C
N-Cbz-Nipecotic Acid	Clear/Orange Oily Liquid	Soluble: DCM, THF, EtOAc Sparingly: Toluene	Chromatography or Salt Formation required.	~100–101 °C
N-Cbz-4-Oxo-Piperidine	Solid (mp 38–41 °C)	Soluble: DMSO (>10 mg/mL), CHCl ₃ Slightly: Acetonitrile	EtOAc / Hexane (1:3 ratio)	N/A
N-Cbz-4-Amino-Piperidine	Solid	Soluble: DMSO, DMF, MeOH Insoluble: Water	EtOH / Water recrystallization	N/A

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Critical Insight: Researchers often waste weeks trying to recrystallize N-Cbz-L-Pipecolic acid from mixed solvents. Do not attempt direct crystallization of the free acid if it oils out. Convert to the DCHA salt for purification, then liberate the acid immediately prior to coupling.

The "Oiling Out" Phenomenon

Cbz-protected amino acids are notorious for "oiling out" during recrystallization. This occurs when the compound phase-separates as a liquid droplet before it can nucleate as a crystal.

- Mechanism: The Cbz group disrupts the hydrogen bonding network of the carboxylic acid but adds significant lipophilicity. In semi-polar solvents (like Toluene or Ether), the molecule prefers to associate with itself rather than the solvent, forming a "coacervate" or oil phase.
- The Fix:
 - Seeding: Rarely works for these specific oils.
 - Salt Formation: Protonating a bulky amine (like Dicyclohexylamine) with the carboxylic acid creates a highly crystalline ionic lattice that overcomes the amorphous lipophilic interactions.

Experimental Protocols

Protocol A: DCHA Salt Formation (Purification Strategy)

Use this protocol when N-Cbz-Pipecolic or Nipecotic acid isolates as an impure oil.

- Dissolution: Dissolve the crude oily Cbz-amino acid (1.0 equiv) in Ethyl Acetate (EtOAc) (5 mL per gram).
- Addition: Add Dicyclohexylamine (DCHA) (1.1 equiv) dropwise while stirring.
 - Observation: The solution may warm slightly (exothermic salt formation).

- Precipitation:
 - If solid forms immediately: Dilute with n-Hexane or Heptane to maximize yield.
 - If no solid forms: Add n-Hexane dropwise until the solution turns cloudy (turbidity point). Store at 4°C overnight.
- Isolation: Filter the white crystalline solid. Wash with cold Hexane/EtOAc (3:1).
- Drying: Vacuum dry. This salt is stable for years at room temperature.[1]

Protocol B: Liberation of Free Acid (Pre-Coupling)

The DCHA salt cannot be used directly in most peptide couplings (the DCHA will compete). You must liberate the free acid.

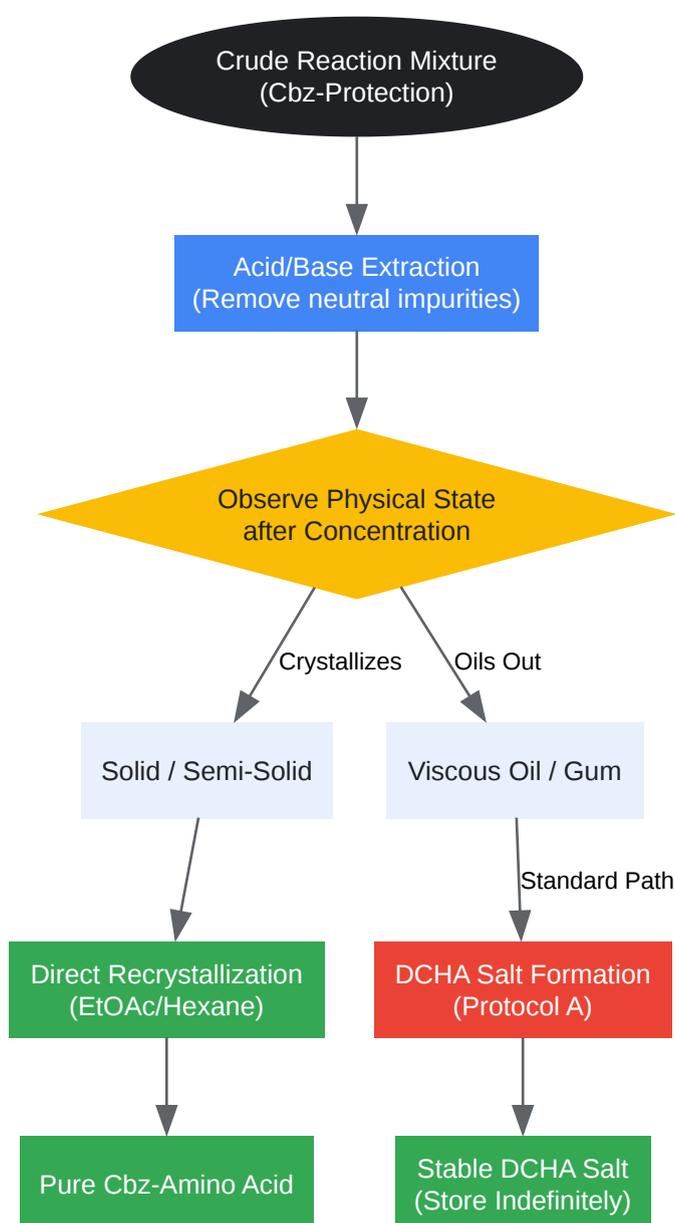
- Suspension: Suspend the DCHA salt in Ethyl Acetate (10 volumes).
- Acidification: Add 10% aqueous Phosphoric Acid (H₃PO₄) or 10% KHSO₄.
 - Why Phosphoric/Sulfate? HCl can cleave sensitive protecting groups or cause fuming. Phosphoric acid is mild and buffers the pH ~2-3.
- Extraction: Shake until the solid dissolves and two clear layers form.
- Separation:
 - Organic Layer: Contains your pure N-Cbz-Amino Acid.
 - Aqueous Layer: Contains the DCHA-Phosphate salt.
- Wash: Wash the organic layer 2x with water, 1x with Brine.
- Concentrate: Dry over Na₂SO₄ and rotovap. Use the resulting oil immediately for your coupling reaction.

Process Decision Workflows

The following diagrams illustrate the logic for handling these compounds, ensuring you do not waste time on futile crystallization attempts.

Workflow 1: Purification Decision Tree

This logic gate determines whether to use chromatography, direct crystallization, or salt formation based on the physical state of the crude material.

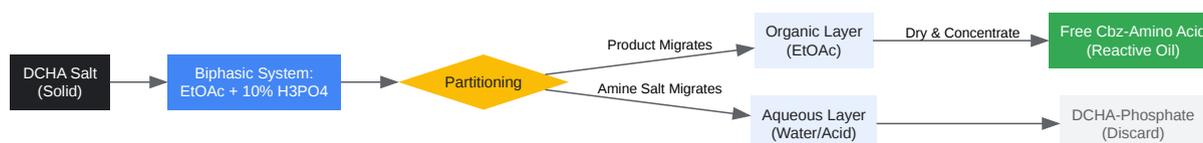


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Figure 1: Decision matrix for purifying Cbz-protected piperidine derivatives. Note that "oiling out" triggers the Salt Formation pathway.

Workflow 2: Salt Liberation for Synthesis

Visualizing the biphasic extraction required to convert the storage form (Salt) back to the reactive form (Free Acid).



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Figure 2: Biphasic liberation protocol. Critical for recovering the reactive acid from the stable DCHA salt.

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